

Technical Monograph: 2-Chloro-6-ethoxy-4-formylphenyl Acetate

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Compound of Interest

Compound Name: 2-Chloro-6-ethoxy-4-formylphenyl acetate

CAS No.: 634168-17-5

Cat. No.: B1607428

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CAS Number: 634168-17-5 Primary Application: Advanced Organic Synthesis, Medicinal Chemistry Scaffolds (Aldehyde-based Therapeutics)[1]

Executive Technical Summary

2-Chloro-6-ethoxy-4-formylphenyl acetate (CAS 634168-17-5) is a highly functionalized aromatic building block characterized by a dense substitution pattern on the benzene ring. It serves as a protected "masked phenol" derivative of 3-chloro-5-ethoxy-4-hydroxybenzaldehyde (CAS 70842-33-0).

This compound is of significant interest in drug discovery, particularly in the development of hemoglobin modulators and Schiff base-forming agents. The presence of the aldehyde moiety allows for covalent binding to amine residues (e.g., N-terminal valine in hemoglobin), a mechanism central to the efficacy of antisickling agents like Voxelotor. The acetate group acts as a protecting group for the phenol, enhancing lipophilicity and stability during intermediate processing, while the chloro and ethoxy substituents provide steric and electronic tuning essential for Structure-Activity Relationship (SAR) optimization.

Physicochemical Profile[2][3][4][5][6][7][8]

Property	Specification
CAS Number	634168-17-5
Parent Phenol CAS	70842-33-0 (3-Chloro-5-ethoxy-4-hydroxybenzaldehyde)
Molecular Formula	C ₁₁ H ₁₁ ClO ₄
Molecular Weight	242.66 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Insoluble in water
Reactive Moieties	Aryl Aldehyde (C4), Aryl Acetate (C1), Aryl Chloride (C2)

Structural Logic & Synthetic Utility

The utility of CAS 634168-17-5 lies in its "push-pull" electronic structure and orthogonal reactivity.

Electronic Tuning

- **Formyl Group (C4):** An electron-withdrawing group (EWG) that activates the ring for nucleophilic attack, though its primary role is Schiff base formation.
- **Ethoxy Group (C6):** A strong electron-donating group (EDG) by resonance. It increases electron density, counteracting the EWG effect of the aldehyde and modulating the pKa of the phenol (once deprotected).
- **Chlorine Atom (C2):** Provides lipophilic bulk and weak electron withdrawal. In medicinal chemistry, this halogen often fills hydrophobic pockets in protein targets (e.g., hemoglobin allosteric sites).

The Acetate "Mask"

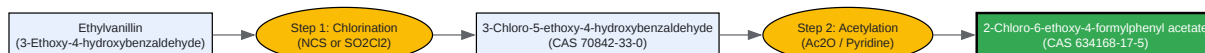
The acetate ester at C1 is not merely a structural feature but a strategic synthetic handle.

- **Protection:** It prevents the phenolic hydroxyl from interfering during reactions targeting the aldehyde (e.g., specific oxidations or Wittig reactions).
- **Purification:** The acetylated form often crystallizes more readily than the free phenol, allowing for higher purity isolation.
- **Activation:** In some pathways, the acetate serves as a leaving group or a precursor to generate a phenolate in situ under mild basic conditions.

Synthetic Pathway & Protocol

The synthesis typically proceeds from Ethylvanillin (3-ethoxy-4-hydroxybenzaldehyde), a commercially available starting material. The workflow involves regioselective chlorination followed by acetylation.

Synthesis Diagram (DOT)



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Caption: Synthetic route from Ethylvanillin to the target Acetate via regioselective chlorination.

Detailed Experimental Protocol

Note: This protocol describes the acetylation of the parent phenol (Intermediate).

Reagents:

- 3-Chloro-5-ethoxy-4-hydroxybenzaldehyde (1.0 eq)
- Acetic Anhydride (1.5 eq)
- Pyridine (2.0 eq) or Triethylamine (2.5 eq)

- Dichloromethane (DCM) [Solvent]
- DMAP (4-Dimethylaminopyridine) [Catalyst, 0.05 eq]

Procedure:

- **Dissolution:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g (approx. 50 mmol) of 3-chloro-5-ethoxy-4-hydroxybenzaldehyde in 100 mL of anhydrous DCM.
- **Base Addition:** Cool the solution to 0°C in an ice bath. Add Pyridine (or Triethylamine) dropwise to prevent exotherms. Add catalytic DMAP.
- **Acetylation:** Add Acetic Anhydride dropwise over 15 minutes.
- **Reaction:** Remove the ice bath and allow the mixture to stir at room temperature (25°C) for 2–4 hours. Monitor by TLC (Hexane:EtOAc 7:3) until the starting phenol spot disappears.
- **Quench:** Quench the reaction by adding 50 mL of saturated NaHCO₃ solution. Stir vigorously for 10 minutes to hydrolyze excess anhydride.
- **Extraction:** Separate the organic layer. Extract the aqueous layer once with 30 mL DCM. Combine organic layers.
- **Wash:** Wash combined organics with 1M HCl (to remove pyridine), followed by Brine.
- **Drying & Isolation:** Dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- **Purification:** Recrystallize the crude solid from Ethanol/Hexane or purify via flash column chromatography to yield **2-Chloro-6-ethoxy-4-formylphenyl acetate**.

Analytical Characterization (QC)

To ensure scientific integrity, the identity of CAS 634168-17-5 must be validated using the following spectral markers.

Technique	Diagnostic Signal	Interpretation
^1H NMR (CDCl_3)	δ 9.8–9.9 ppm (s, 1H)	Aldehyde proton (-CHO). Confirming oxidation state.
δ 2.3–2.4 ppm (s, 3H)	Acetate methyl ($-\text{COCH}_3$). Diagnostic for successful protection.	
δ 7.3–7.6 ppm (m, 2H)	Aromatic protons. Pattern confirms 1,2,3,5-substitution.	
δ 4.1 ppm (q), 1.4 ppm (t)	Ethoxy group ($-\text{OCH}_2\text{CH}_3$).	
IR Spectroscopy	1760–1770 cm^{-1}	Ester Carbonyl ($\text{C}=\text{O}$). Higher freq than aldehyde due to phenol ester nature.
	1690–1700 cm^{-1}	Aldehyde Carbonyl ($\text{C}=\text{O}$).
HPLC	Retention Time	Shifted later (more hydrophobic) compared to parent phenol.

Application in Drug Development

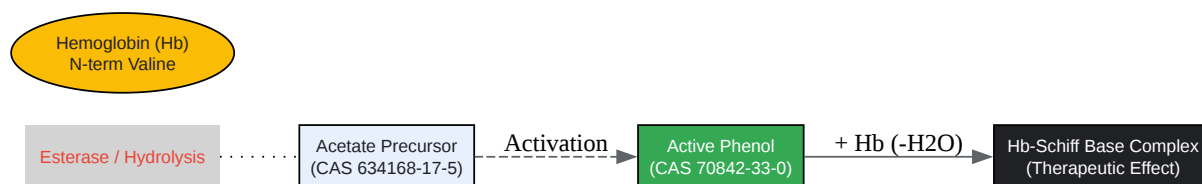
Hemoglobin Modulation Logic

Aldehyde-bearing aromatics are critical in treating Sickle Cell Disease (SCD). They function by forming a reversible Schiff base with the N-terminal valine of the hemoglobin alpha-chain.

- Mechanism: The aldehyde (C4) condenses with the amine to form an imine.
- Role of CAS 634168-17-5: This molecule allows researchers to explore the impact of the Chloro and Ethoxy substituents on the stability of that Schiff base.
 - The Acetate is removed in vivo (by esterases) or in vitro (by hydrolysis) to reveal the active phenol.

- The Phenol then participates in hydrogen bonding within the hemoglobin pocket, stabilizing the oxygenated state (R-state) of hemoglobin.

Metabolic Pathway Diagram



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Caption: Bio-activation of the acetate scaffold to the active hemoglobin-binding phenol.

Safety & Handling (GHS)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Handle in a fume hood. Avoid dust formation. The compound hydrolyzes slowly in moist air; store under inert atmosphere (Argon/Nitrogen) at 2–8°C.

References

- PubChem. (n.d.). Compound Summary: 3-Chloro-5-ethoxy-4-hydroxybenzaldehyde (Parent Phenol).[2] National Library of Medicine. Retrieved from [\[Link\]](#)
- Metcalf, B. W., et al. (2017). Discovery of GBT440 (Voxelotor), a Potent, Once-Daily Hemoglobin S Polymerization Inhibitor. ACS Medicinal Chemistry Letters. (Contextual

grounding for aldehyde-phenol pharmacophores). Retrieved from [[Link](#)]

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Sources

- 1. 4-Formyl-2-methoxyphenyl acetate (881-68-5) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 2. Combi-Blocks [combi-blocks.com]
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